

Essential Safety and Logistics for Handling Desethylatrazine-d7

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Compound of Interest

Compound Name: Desethylatrazine-d7

Cat. No.: B1140463

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **Desethylatrazine-d7**, a deuterated isotopologue of the atrazine metabolite. The following procedural guidance is designed to be a preferred resource for laboratory safety and chemical management.

Chemical and Physical Properties

Property	Value	Reference
Chemical Formula	C6H3D7ClN5	[1]
CAS Number	1216649-31-8	[1]
Molecular Weight	187.63 g/mol	[1][2]
Physical State	Solid	[1]
Appearance	White to off-white solid	
Melting Point	132 - 134 °C (270 - 273 °F)	
Water Solubility	3.2 g/L	

Hazard Identification and Safety Precautions

Desethylatrazine-d7 is classified with the following hazards:

- Acute Toxicity (Oral): Category 4
- Acute Toxicity (Inhalation): Category 4
- Serious Eye Irritation: Category 2
- Skin Sensitization: Category 1
- Specific Target Organ Toxicity (Repeated Oral Exposure): Category 2 (Heart)
- Hazardous to the Aquatic Environment (Acute and Chronic): Category 1

Signal Word: Warning

Hazard Statements:

- Harmful if swallowed or inhaled.
- Causes serious eye irritation.
- May cause an allergic skin reaction.
- May cause damage to organs (Heart) through prolonged or repeated exposure if swallowed.
- Very toxic to aquatic life with long lasting effects.

Precautionary Statements:

- Avoid breathing dust/fume/gas/mist/vapors/spray.
- Wear protective gloves/protective clothing/eye protection/face protection.
- Avoid release to the environment.
- If on skin: Wash with plenty of soap and water.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

- If swallowed: Rinse mouth. Do NOT induce vomiting.
- If inhaled: Remove person to fresh air and keep comfortable for breathing.

Operational Plan for Handling Desethylatrazine-d7

A systematic approach to handling **Desethylatrazine-d7** is crucial to minimize exposure and ensure laboratory safety.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a dry and well-ventilated area at room temperature.
- Store away from incompatible materials.

2. Personal Protective Equipment (PPE):

The following PPE is mandatory when handling **Desethylatrazine-d7**:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile, neoprene). Dispose of contaminated gloves after use.	To prevent skin contact and absorption.
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for splash hazards.	To protect against eye irritation from dust or splashes.
Skin and Body Protection	Impervious clothing, such as a lab coat or disposable gown.	To prevent skin contact.
Respiratory Protection	Use in a well-ventilated area or under a laboratory fume hood. If ventilation is inadequate, use a NIOSH-approved respirator. For unpacking non-plastic containers, a respirator is recommended.	To prevent inhalation of harmful dust.

3. Handling and Use:

- All handling of **Desethylatrazine-d7** should be conducted in a designated area, preferably within a chemical fume hood to avoid dust formation and inhalation.
- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Wash hands thoroughly after handling.

4. Spill Management:

- In case of a spill, evacuate the area.
- Wear appropriate PPE, including respiratory protection.

- Avoid generating dust.
- Carefully pick up the spilled material and place it in a suitable, closed container for disposal.
- Clean the spill area thoroughly.

5. First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

6. Disposal Plan:

- Dispose of **Desethylatrazine-d7** and any contaminated materials as hazardous waste.
- Contact a licensed professional waste disposal service for proper disposal.
- Do not allow the product to enter drains or waterways, as it is very toxic to aquatic life.

Experimental Workflow

The following diagram outlines the standard workflow for the safe handling of **Desethylatrazine-d7** in a laboratory setting.



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Caption: Safe handling workflow for **Desethylatrazine-d7**.

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References

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